

In-Depth Technical Guide: PF-06733804, a Pan-Trk Inhibitor

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: PF-06733804

CAS No.: 1873373-33-1

Cat. No.: B15617577

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Abstract

PF-06733804 is a potent, pan-tropomyosin receptor kinase (Trk) inhibitor with significant potential in therapeutic research. This document provides a comprehensive technical overview of **PF-06733804**, focusing on its target protein interactions, binding affinities, and the associated signaling pathways. Detailed experimental methodologies for key assays are provided to facilitate reproducible research and further development.

Target Profile and Binding Affinity

PF-06733804 is an inhibitor of the tropomyosin receptor kinase (Trk) family, which includes TrkA, TrkB, and TrkC.^{[1][2][3]} These receptor tyrosine kinases are crucial for the development and function of the nervous system.^{[4][5]} **PF-06733804** demonstrates potent inhibitory activity against all three Trk isoforms in cell-based assays.

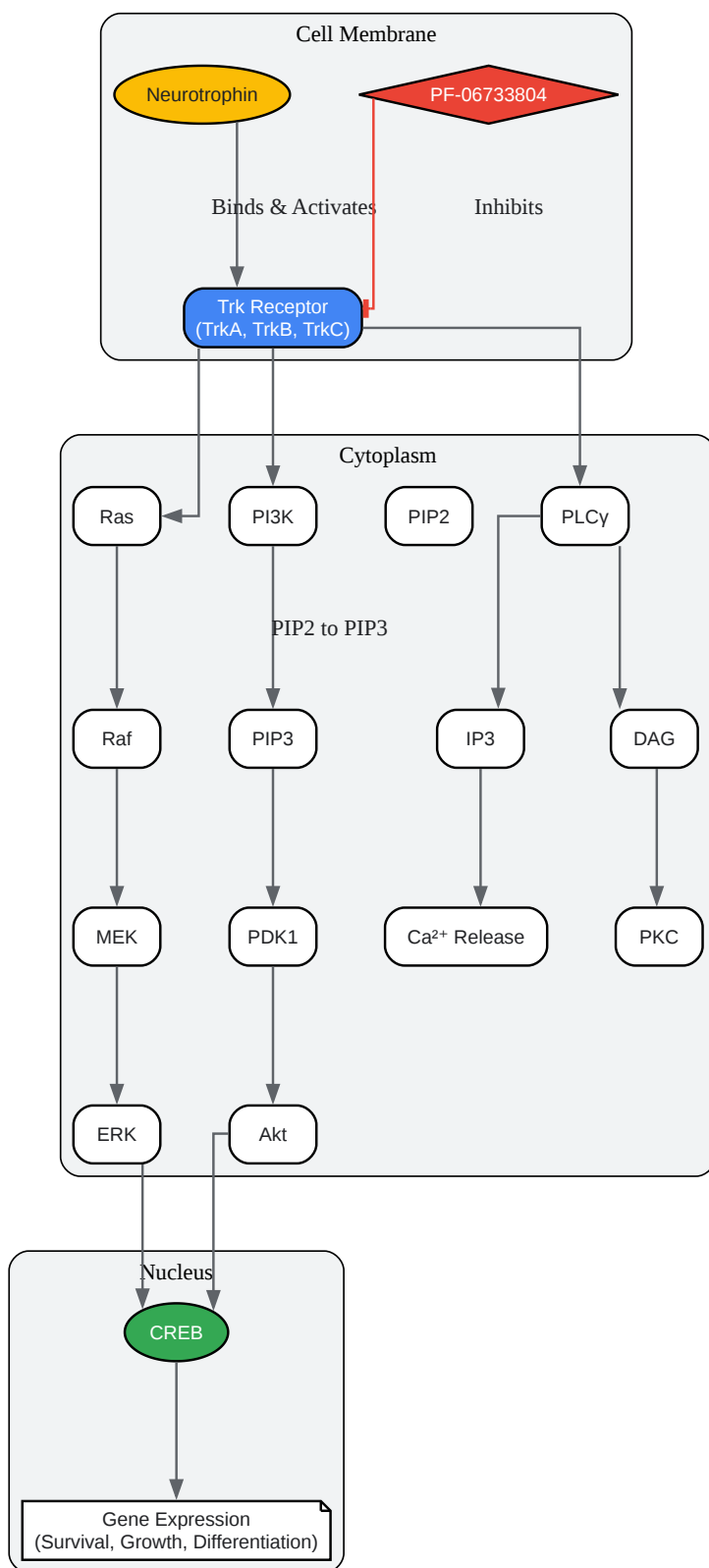
Table 1: Binding Affinity of **PF-06733804** for Trk Receptors

| Target Protein | IC50 (nM) | Assay Type |
|----------------|-----------|------------------|
| TrkA | 8.4 | Cell-based assay |
| TrkB | 6.2 | Cell-based assay |
| TrkC | 2.2 | Cell-based assay |

Data sourced from MedChemExpress and Immunomart, referencing Bagal SK, et al. J Med Chem. 2018 Aug 9;61(15):6779-6800.[1][2]

Trk Signaling Pathways

The Trk receptors are activated by neurotrophins, leading to the initiation of several downstream signaling cascades that are critical for neuronal survival, differentiation, and growth.[4][6] The primary pathways activated upon neurotrophin binding and subsequent receptor dimerization and autophosphorylation are the Ras/MAPK pathway, the PI3K/Akt pathway, and the PLC γ pathway.[4][7] **PF-06733804**, as a pan-Trk inhibitor, effectively blocks these signaling cascades.



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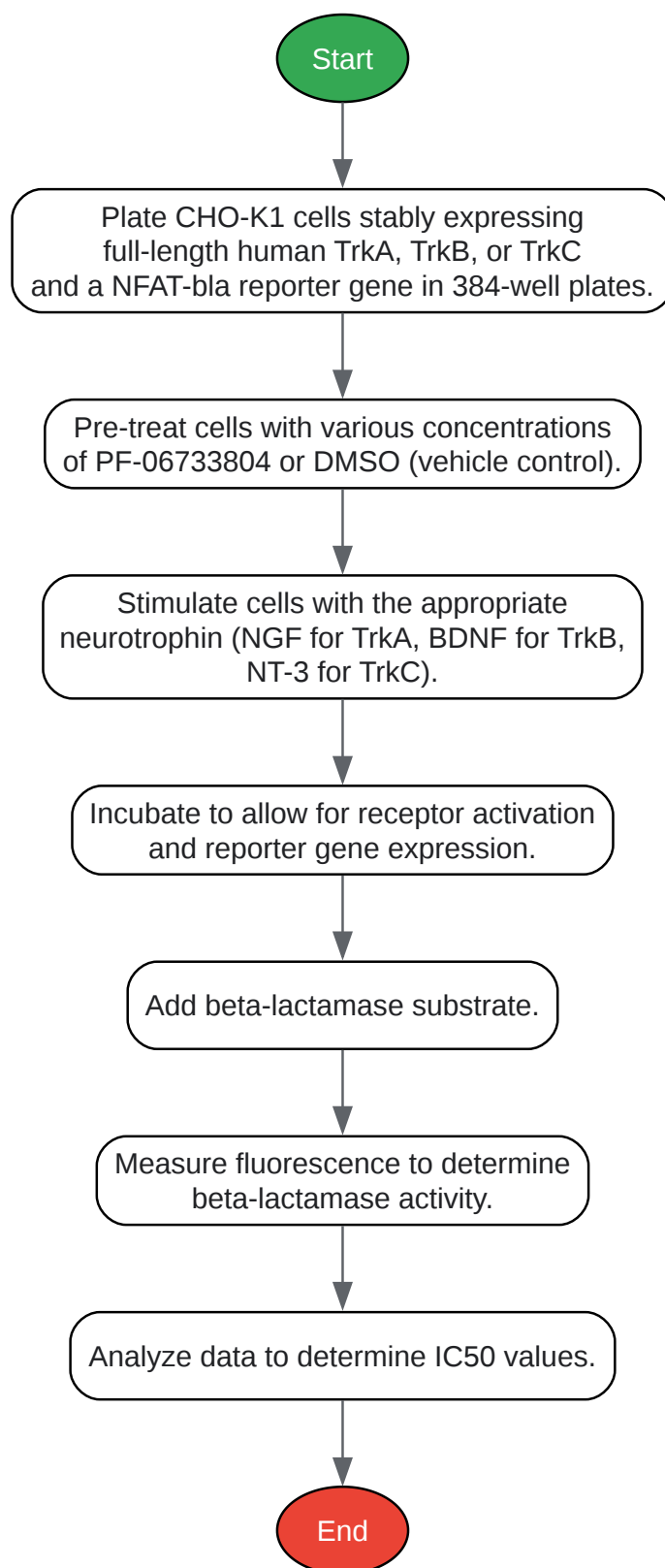
Caption: Trk Signaling Pathway Inhibition by **PF-06733804**.

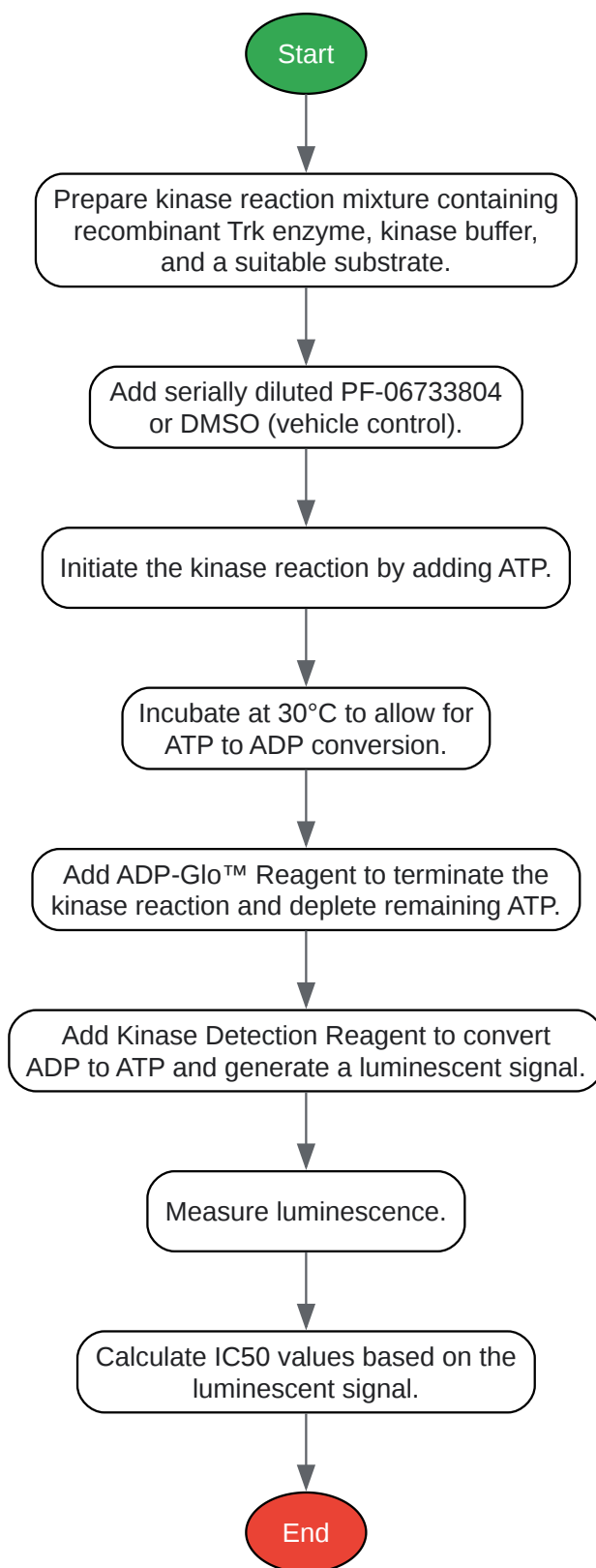
Experimental Protocols

The following are detailed methodologies for key experiments relevant to the characterization of pan-Trk inhibitors like **PF-06733804**.

Cell-Based Trk Inhibition Assay (NFAT-bla Reporter Assay)

This assay is designed to measure the inhibition of Trk receptor activation in a cellular context.





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- To cite this document: BenchChem. [In-Depth Technical Guide: PF-06733804, a Pan-Trk Inhibitor]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15617577/docs#in-depth-technical-guide-pf-06733804-a-pan-trk-inhibitor]

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